

4-Methyl-2-pentanol physical and chemical properties

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Compound of Interest

Compound Name: 4-Methyl-2-pentanol

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An In-depth Technical Guide to **4-Methyl-2-pentanol**: Core Physical and Chemical Properties

Introduction

4-Methyl-2-pentanol, also known as Methyl Isobutyl Carbinol (MIBC), is a branched-chain secondary alcohol with the chemical formula $C_6H_{14}O$.^[1] It is a colorless liquid with a mild alcoholic odor.^{[1][2]} This document provides a comprehensive overview of its physical and chemical properties, synthesis, and common reactions, tailored for researchers, scientists, and drug development professionals.

Physical Properties

4-Methyl-2-pentanol is a clear, colorless liquid.^{[3][4]} It is less dense than water, and its vapors are heavier than air.^{[3][4]} It is sparingly soluble in water but miscible with most common organic solvents like ethanol and diethyl ether.^{[2][4]}

Table 1: General and Physical Properties of **4-Methyl-2-pentanol**

Property	Value	Source(s)
IUPAC Name	4-methylpentan-2-ol	[2]
Synonyms	Methyl isobutyl carbinol (MIBC), Isobutyl methyl carbinol	[2][5]
CAS Number	108-11-2	
Molecular Formula	C ₆ H ₁₄ O	[2]
Molecular Weight	102.17 g/mol	
Appearance	Colorless liquid	[2]
Odor	Mild, sharp, nonresidual	[2][3]
Density	0.802 g/mL at 25 °C	[3]
Melting Point	-90 °C	[2]
Boiling Point	131.6 - 135 °C	[2][3]
Solubility in Water	15 g/L	[2]
Refractive Index (n _{20/D})	1.410 - 1.415	[3]
Vapor Pressure	3.7 mmHg at 20 °C	
Vapor Density	3.5 (vs air)	
Flash Point	41 °C (105.8 °F) - closed cup	
Explosion Limit	1 - 5.5 % (V)	[5]

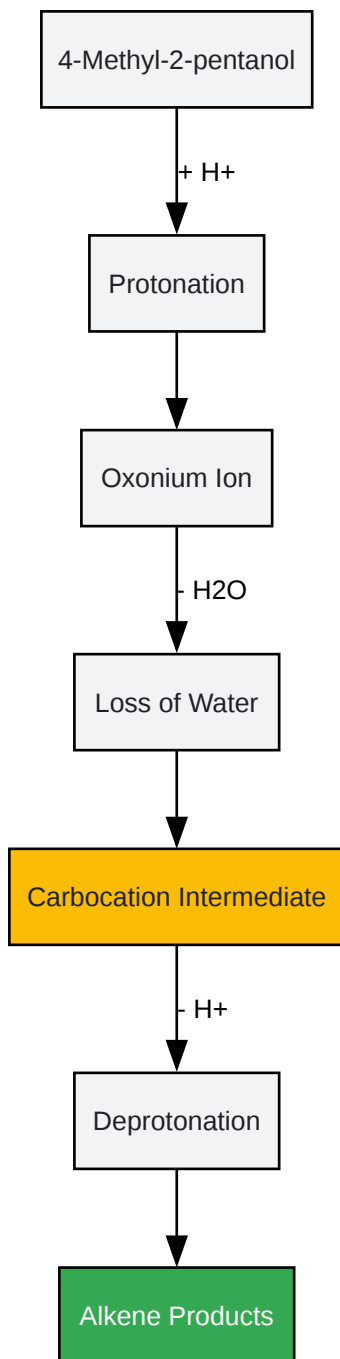
Chemical Properties and Reactivity

4-Methyl-2-pentanol is a stable, flammable liquid.[3] It is incompatible with strong oxidizing agents, acids, and acid chlorides.[3] As an alcohol, it can react with alkali metals, nitrides, and strong reducing agents to generate flammable and/or toxic gases.[3] It undergoes esterification with oxoacids and carboxylic acids.[3] Oxidizing agents can convert it to aldehydes or ketones.[3]

Dehydration of **4-Methyl-2-pentanol**

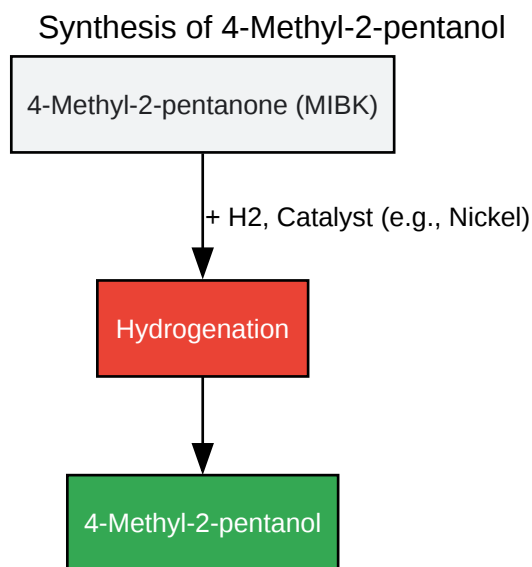
A common reaction involving **4-methyl-2-pentanol** is acid-catalyzed dehydration to form alkenes. The mechanism typically proceeds via an E1 pathway for secondary alcohols, involving the formation of a carbocation intermediate.^[6]

Dehydration of 4-Methyl-2-pentanol

[Click to download full resolution via product page](#)Caption: Dehydration of **4-Methyl-2-pentanol** to form alkenes.

Synthesis

Industrially, **4-methyl-2-pentanol** is produced by the catalytic hydrogenation of 4-methyl-2-pentanone (methyl isobutyl ketone, MIBK).^{[1][7]}



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Caption: Industrial synthesis of **4-Methyl-2-pentanol**.

Experimental Protocols

Synthesis of 4-Methyl-2-pentanol via Reduction of 4-Methyl-2-pentanone

This protocol describes a general laboratory-scale synthesis of **4-methyl-2-pentanol**.

Materials:

- 4-Methyl-2-pentanone
- Reducing agent (e.g., Sodium borohydride)

- Solvent (e.g., Ethanol)
- Acid for workup (e.g., dilute HCl)
- Drying agent (e.g., anhydrous Magnesium sulfate)

Procedure:

- Dissolve 4-methyl-2-pentanone in ethanol in a round-bottom flask, and cool the mixture in an ice bath.
- Slowly add the reducing agent to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature.
- Monitor the reaction progress using a suitable technique (e.g., TLC or GC).
- Once the reaction is complete, quench the reaction by slowly adding dilute acid.
- Perform a liquid-liquid extraction to isolate the product.
- Dry the organic layer over an anhydrous drying agent, filter, and remove the solvent under reduced pressure.
- Purify the crude product by distillation.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-methyl-2-pentanol**.

Table 2: Spectroscopic Data for **4-Methyl-2-pentanol**

Technique	Key Features
^1H NMR	Predicted spectra are available in databases.[8]
^{13}C NMR	Spectral data is available in chemical databases.[9]
IR Spectroscopy	Characteristic broad O-H stretch, C-H stretches, and C-O stretch.[9]
Mass Spectrometry	Molecular ion peak and fragmentation pattern are available in databases.[10]

Applications

4-Methyl-2-pentanol has a wide range of applications in various industries:

- Solvent: It is used as a solvent for dyes, oils, gums, resins, waxes, nitrocellulose, and ethylcellulose.[3][4][11]
- Organic Synthesis: It serves as an intermediate in the synthesis of other organic compounds. [3][12]
- Froth Flotation: It is used as a frother in mineral flotation processes.[2]
- Brake Fluids: It is a component in the manufacture of brake fluids.[2][3]
- Lubricant Additives: It is used in the production of lubricant oil additives, such as zinc dialkyldithiophosphate.[2][3]
- Other Uses: It also finds application as a cleaning agent, and in fragrances and flavoring agents.[12]

Safety and Handling

4-Methyl-2-pentanol is a flammable liquid and should be handled with care. It is an eye and skin irritant, and inhalation of high concentrations can cause respiratory tract irritation and anesthesia.[3][13]

Table 3: Safety and Hazard Information for **4-Methyl-2-pentanol**

Hazard	Description
Flammability	Flammable liquid and vapor.
Health Hazards	Causes serious eye irritation. May cause respiratory irritation.[14]
Toxicology	Moderately toxic by ingestion, skin contact, and intraperitoneal routes.[3]
LD50 (Oral, Rat)	2590 mg/kg[5]
LD50 (Dermal, Rabbit)	2884 mg/kg[5]

Handling Precautions:

- Keep away from heat, sparks, and open flames.[15]
- Use in a well-ventilated area.[15]
- Wear appropriate personal protective equipment, including gloves and eye protection.[16]
- Store in a cool, dry, well-ventilated place in a tightly closed container.[17]

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